

Application Note: Quantification of Glyphosate Isopropylammonium in Water by HPLC-MS/MS

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Compound of Interest

Compound Name: *Glyphosate isopropylammonium*

Cat. No.: *B15580403*

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Abstract

This application note details a robust and sensitive method for the quantification of glyphosate, often present as its isopropylammonium salt, in various water matrices using High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS). Due to the high polarity and ionic nature of glyphosate, a pre-column derivatization step using 9-fluorenylmethylchloroformate (FMOC-Cl) is employed to enhance chromatographic retention and achieve reliable quantification at low levels.^{[1][2]} This method is suitable for monitoring drinking, surface, and groundwater for compliance with regulatory limits.^{[1][3]} An alternative direct injection method is also discussed for rapid screening.

Introduction

Glyphosate is a widely used broad-spectrum herbicide.^[1] Its extensive application in agriculture and non-agricultural settings has led to concerns about its potential presence in water resources.^{[1][2]} Aminomethylphosphonic acid (AMPA) is the primary metabolite of glyphosate and is also of environmental significance.^[1] The physicochemical properties of these compounds, such as high water solubility and their ability to chelate with metal ions, present analytical challenges for their determination at trace levels.^{[1][4]}

This protocol describes a validated HPLC-MS/MS method that addresses these challenges through a well-established derivatization procedure, ensuring sensitivity and selectivity for the analysis of glyphosate and AMPA in water samples.

Experimental Protocol

Materials and Reagents

- Glyphosate and AMPA analytical standards
- Isotopically labeled internal standards (e.g., Glyphosate- $^{13}\text{C}_2,^{15}\text{N}$, AMPA- $^{13}\text{C},^{15}\text{N},\text{D}_2$)[5]
- 9-fluorenylmethylchloroformate (FMOC-Cl)[1][4]
- Boric acid/Borate buffer[1][4]
- Ethylenediaminetetraacetic acid (EDTA)[4][6]
- Phosphoric acid[1]
- Acetonitrile (LC-MS grade)[7]
- Methanol (LC-MS grade)
- Ammonium acetate (LC-MS grade)[7]
- Ultrapure water
- Polypropylene tubes and vials[1][5]

Sample Preparation (FMOC-Cl Derivatization)

The derivatization step is crucial for improving the chromatographic separation of glyphosate and AMPA on reverse-phase columns.[8]

- Filtration: Filter water samples through a 0.22 μm cellulose membrane filter to remove particulate matter.[1]

- Chelation: To a 4 mL aliquot of the filtered water sample in a polypropylene tube, add 50 μ L of a 2 g/L EDTA solution to chelate any metal ions that may interfere with the analysis.[\[1\]](#)[\[4\]](#)
- Internal Standard: Add 10 μ L of a 200 μ g/L internal standard solution.[\[1\]](#)
- Buffering: Add 800 μ L of a 50 g/L borate buffer solution to adjust the pH to alkaline conditions, which is necessary for the derivatization reaction.[\[1\]](#)[\[4\]](#)
- Derivatization: Add 860 μ L of a 250 mg/L Fmoc-Cl solution in acetonitrile.[\[1\]](#)
- Incubation: Cap the tube, vortex to mix, and incubate at 37°C for 2 hours.[\[1\]](#) Some protocols suggest incubation at 40°C.[\[7\]](#)
- Reaction Quenching: After incubation, add 3 drops of phosphoric acid to stop the derivatization reaction.[\[1\]](#)
- Extraction: Add 2 mL of dichloromethane (DCM), vortex, and allow the layers to separate for 10 minutes.[\[1\]](#)
- Sample Transfer: Transfer 1 mL of the upper aqueous layer into an autosampler vial for HPLC-MS/MS analysis.[\[1\]](#)

HPLC-MS/MS Conditions

- HPLC System: A UPLC/HPLC system capable of binary gradient elution.
- Column: A reverse-phase C18 column (e.g., Phenomenex Gemini 3 μ C18, 150 x 2 mm) is commonly used for the separation of Fmoc-derivatized analytes.[\[8\]](#)
- Mobile Phase A: 5 mM ammonium acetate in water.[\[7\]](#)
- Mobile Phase B: Acetonitrile.[\[7\]](#)
- Gradient Elution: A typical gradient starts with a low percentage of organic phase, which is gradually increased to elute the derivatized analytes. An example gradient is as follows: 0-2 min (10% B), 2-5 min (10-25% B), 5-8 min (25-50% B), 8-9 min (50-10% B), 9-12 min (10% B for re-equilibration).[\[7\]](#)

- Flow Rate: 0.3-0.5 mL/min.
- Injection Volume: 10-20 µL.[7][8]
- Column Temperature: 40°C.[7]
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in negative electrospray ionization (ESI-) mode.[7]
- Ionization Source Parameters: Optimized for the specific instrument, including curtain gas, ion spray voltage, source temperature, and nebulizer gases.[9]
- MRM Transitions: Monitor the specific precursor to product ion transitions for glyphosate-FMOC and AMPA-FMOC, as well as their corresponding internal standards.

Alternative Method: Direct Analysis without Derivatization

For faster analysis, a direct injection method can be employed. This approach requires a specialized column, such as an anionic polar pesticide column, to retain the highly polar underivatized glyphosate.[5] While this method eliminates the lengthy derivatization step, it may require a more sensitive mass spectrometer to achieve comparable detection limits.[5] Sample preparation for this method typically involves filtration and the addition of EDTA before direct injection into the LC-MS/MS system.[5]

Quantitative Data

The performance of the HPLC-MS/MS method for glyphosate and AMPA quantification is summarized in the tables below. Data is compiled from various studies to provide a representative overview.

Table 1: HPLC-MS/MS Parameters for Glyphosate-FMOC and AMPA-FMOC

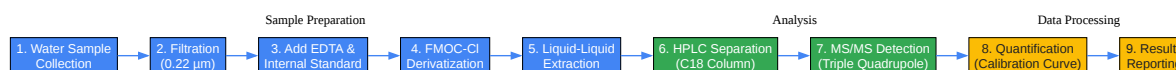
Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)	Polarity
Glyphosate-FMOC	390.2	167.8	6	Negative
Glyphosate-FMOC IS	393.2	170.8	6	Negative
AMPA-FMOC	332.0	109.8	6	Negative
AMPA-FMOC IS	334.0	111.8	6	Negative

Data adapted from Agilent 6460 Triple Quadrupole LC/MS System specifications.

Table 2: Method Performance Characteristics

Parameter	Glyphosate	AMPA	Reference
Limit of Quantification (LOQ)	0.0025 µg/L	0.0025 µg/L	[10]
0.01 µg/L	0.01 µg/L	[11]	
Linearity Range	0.02 - 2.0 µg/L	0.02 - 2.0 µg/L	
10 - 200 ng/L	10 - 200 ng/L	[5]	
Recovery	82 - 110%	82 - 110%	[5]
94% (average)	-		
Precision (%RSD)	< 16%	< 16%	
5.4%	-	[12]	

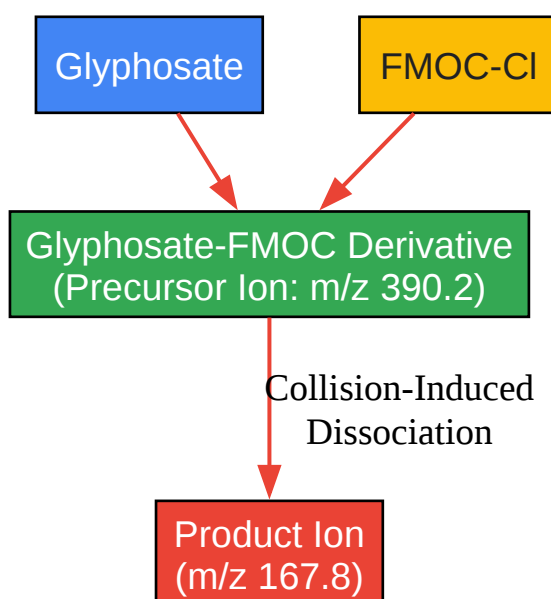
Visualizations



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Caption: Experimental workflow for glyphosate quantification.

Glyphosate-FMOC Derivatization and Fragmentation



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Caption: Glyphosate derivatization and fragmentation pathway.

Conclusion

This application note provides a detailed and reliable HPLC-MS/MS protocol for the quantification of **glyphosate isopropylammonium** in water samples. The FMOC-Cl

derivatization method offers excellent sensitivity and reproducibility, making it suitable for routine environmental monitoring.[2] The presented method performance data demonstrates that the protocol meets the stringent requirements for trace-level analysis of this important herbicide and its primary metabolite.

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